

Application Notes: Dissolution and Storage Protocols for Compound 'Ecane'

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Compound of Interest

Compound Name: Ecane

Cat. No.: B1671075

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Version: 1.0

Introduction

These application notes provide a standardized methodology for the dissolution and storage of the novel research compound, '**Ecane**'. The stability and solubility of a compound are critical for ensuring the accuracy, reproducibility, and validity of experimental results. Improper handling can lead to compound degradation, precipitation, or inaccurate concentration measurements, ultimately compromising downstream applications. The following protocols and data offer a general framework for handling Compound '**Ecane**'. Researchers are advised to perform their own specific validation tests for their unique experimental conditions.

Physicochemical Properties and Solubility Data

The solubility of Compound '**Ecane**' was empirically determined in several common laboratory solvents. The process involved preparing saturated solutions and quantifying the dissolved compound concentration via HPLC. All measurements were conducted at standard laboratory temperature (20-25°C). The results are summarized in Table 1.

Table 1: Solubility of Compound '**Ecane**' in Common Solvents

Solvent	Chemical Formula	Molar Mass (g/mol)	Solubility at 25°C (mg/mL)	Molar Solubility at 25°C (M)	Notes
DMSO	C ₂ H ₆ OS	78.13	> 100	> 1.28	Recommended for stock solutions.
Ethanol (95%)	C ₂ H ₅ OH	46.07	25	0.54	Suitable for some in vivo studies.
PBS (1X, pH 7.4)	N/A	N/A	< 0.1	< 0.0001	Practically insoluble.
Deionized Water	H ₂ O	18.02	< 0.1	< 0.0001	Practically insoluble.

Note: Molar solubility calculated assuming a hypothetical molecular weight for Compound '**Ecane**' of 250 g/mol . This value must be adjusted for the actual molecular weight.

Stability and Storage Recommendations

The long-term stability of Compound '**Ecane**' in DMSO was assessed to provide optimal storage guidelines. A 10 mM stock solution in anhydrous DMSO was prepared, aliquoted, and stored at various temperatures. Stability was monitored over six months by measuring the percentage of intact compound using HPLC-MS.

Table 2: Stability of 10 mM Compound '**Ecane**' Stock Solution in DMSO

Storage Temperature (°C)	Purity after 1 Month (%)	Purity after 3 Months (%)	Purity after 6 Months (%)	Recommended Storage Duration
-80	99.8 ± 0.1	99.7 ± 0.2	99.5 ± 0.2	< 12 months
-20	99.5 ± 0.3	98.9 ± 0.4	97.1 ± 0.5	< 6 months
4	92.1 ± 0.8	85.4 ± 1.1	70.2 ± 1.5	Not Recommended
25 (Room Temp)	75.3 ± 1.2	50.1 ± 2.0	< 30	Not Recommended

Key Recommendations:

- **Stock Solutions:** Prepare high-concentration stock solutions (e.g., 10-50 mM) in anhydrous, research-grade DMSO.
- **Aliquoting:** To avoid repeated freeze-thaw cycles, dispense the stock solution into single-use, low-retention polypropylene microcentrifuge tubes.
- **Long-Term Storage:** For storage longer than one month, aliquots should be stored at -80°C in a desiccated environment.
- **Short-Term Storage:** For daily or weekly use, aliquots may be stored at -20°C. Avoid storing in frost-free freezers which undergo temperature cycling.

Experimental Protocols

Protocol for Preparation of a 10 mM Stock Solution

This protocol describes the preparation of a 10 mM stock solution of Compound '**Ecane**' in DMSO, assuming a hypothetical molecular weight (MW) of 250 g/mol . Always use the actual MW of your compound for calculations.

Materials:

- Compound '**Ecane**' (solid powder)

- Anhydrous Dimethyl Sulfoxide (DMSO), ≥99.9% purity
- Calibrated analytical balance
- Amber glass vial or polypropylene tube
- Sterile, low-retention microcentrifuge tubes
- Vortex mixer and/or sonicator

Procedure:

- Calculation: Determine the mass of Compound '**Ecane**' needed.
 - $\text{Mass (mg)} = \text{Desired Volume (mL)} \times \text{Desired Concentration (mM)} \times \text{MW (g/mol)} / 1000$
 - Example for 5 mL of a 10 mM solution:
 - $\text{Mass (mg)} = 5 \text{ mL} \times 10 \text{ mM} \times 250 \text{ g/mol} / 1000 = 12.5 \text{ mg}$
- Weighing: Accurately weigh the calculated mass (e.g., 12.5 mg) of Compound '**Ecane**' and place it into a sterile amber glass vial.
- Dissolution:
 - Add the calculated volume (e.g., 5 mL) of anhydrous DMSO to the vial containing the compound.
 - Cap the vial tightly and vortex for 2-3 minutes at room temperature.
 - If particulates remain, sonicate the solution in a water bath for 5-10 minutes until the solution is clear. Visually inspect against a light source to ensure complete dissolution.
- Aliquoting and Storage:
 - Dispense the stock solution into single-use aliquots (e.g., 20 µL or 50 µL) in sterile, low-retention microcentrifuge tubes.
 - Label each aliquot clearly with the compound name, concentration, solvent, and date.

- Store the aliquots at -80°C for long-term storage as per the stability data in Table 2.

Protocol Workflow: Stock Solution Preparation

1. Calculate Mass
(e.g., 12.5 mg for 5 mL @ 10 mM)



2. Weigh Compound
(Using analytical balance)



3. Add Anhydrous DMSO
(e.g., 5 mL)



4. Dissolve Compound
(Vortex / Sonicate)



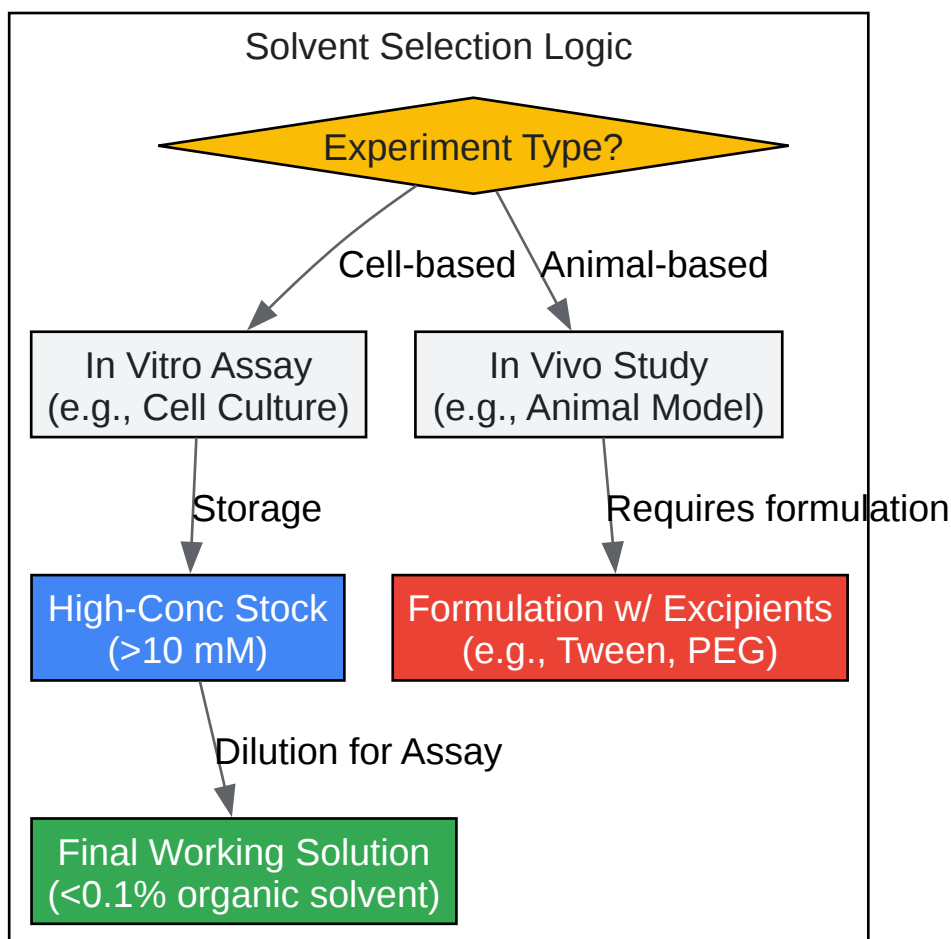
5. Visual Inspection
(Ensure clarity)



6. Aliquot Solution
(Single-use volumes)



7. Store Aliquots
(-80°C for long-term)



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